

Solubility Profile of Isobutyl Anthranilate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Isobutyl anthranilate*

Cat. No.: *B1582101*

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Abstract: **Isobutyl anthranilate**, a key ester in the flavor, fragrance, and pharmaceutical industries, possesses a solubility profile that is critical to its application and formulation.^{[1][2]} This guide provides a comprehensive analysis of the physicochemical properties of **isobutyl anthranilate**, the theoretical principles governing its solubility, and practical methodologies for its experimental determination. By synthesizing available data with established chemical theories, this document serves as an essential resource for researchers, scientists, and drug development professionals seeking to optimize the use of this versatile compound.

Introduction to Isobutyl Anthranilate

Isobutyl anthranilate (IUPAC name: 2-methylpropyl 2-aminobenzoate) is an organic ester derived from anthranilic acid and isobutanol.^[1] It is a colorless to pale yellow or brown liquid recognized for its characteristic sweet, fruity, and grape-like aroma.^{[1][3][4]} This distinct sensory profile has made it a valuable ingredient in the food and fragrance industries.^{[5][6]} Beyond these applications, emerging research into its potential biological activities, such as antibacterial and antifungal properties, has drawn the attention of the pharmaceutical and drug development sectors.^[1]

Understanding the solubility of **isobutyl anthranilate** is paramount for its effective formulation. Whether creating a stable fragrance oil, a homogenous food flavoring, or a novel drug delivery system, the ability to dissolve this compound in an appropriate solvent system is a foundational requirement. This guide delves into the factors that dictate its solubility in a range of organic solvents.

Physicochemical Properties and Molecular Structure

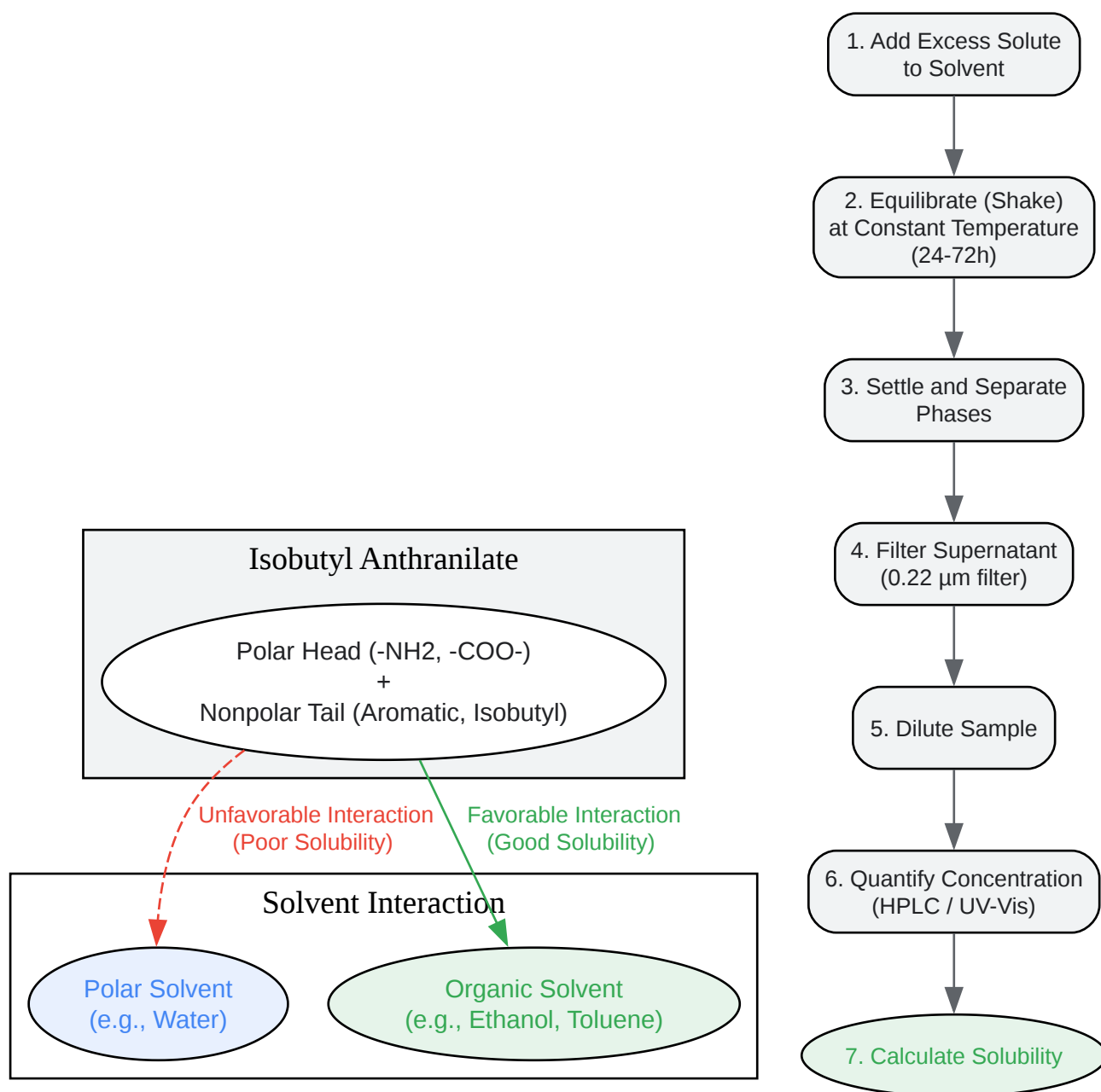
The solubility behavior of a compound is intrinsically linked to its molecular structure and physical properties. **Isobutyl anthranilate** ($C_{11}H_{15}NO_2$) possesses a unique combination of polar and nonpolar features that define its interactions with different solvents.^[1]

The molecule consists of:

- An aromatic benzene ring, which is inherently nonpolar.
- An amino group ($-NH_2$) attached to the ring, which is polar and can act as a hydrogen bond donor.^[1]
- An ester group ($-COO-$), which is polar and contains hydrogen bond acceptors (the oxygen atoms).
- An isobutyl group ($-CH_2(CH_3)_2$), which is a nonpolar, aliphatic chain.

This amphiphilic nature—possessing both hydrophilic (polar) and lipophilic (nonpolar) characteristics—is the primary determinant of its solubility profile.

Diagram 1: Molecular Structure of Isobutyl Anthranilate



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